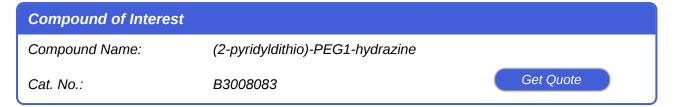


Application Notes and Protocols for Immobilizing Thiol-Containing Peptides to a Surface

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and experimental protocols for the immobilization of thiol-containing peptides onto various surfaces. The methodologies outlined are critical for a range of applications, including the development of bioactive implants, biosensors, and platforms for studying cell-surface interactions.

Introduction

The covalent attachment of peptides to solid supports is a fundamental technique in biotechnology and materials science. Peptides containing a thiol group, typically from a cysteine residue, offer a convenient and specific handle for immobilization. This is due to the high reactivity of the sulfhydryl group towards specific functional groups, enabling controlled orientation and presentation of the peptide on the surface. This document focuses on two widely employed and robust strategies: the immobilization of thiol-containing peptides on gold surfaces and on maleimide-functionalized surfaces.

Section 1: Immobilization of Thiol-Containing Peptides on Gold Surfaces

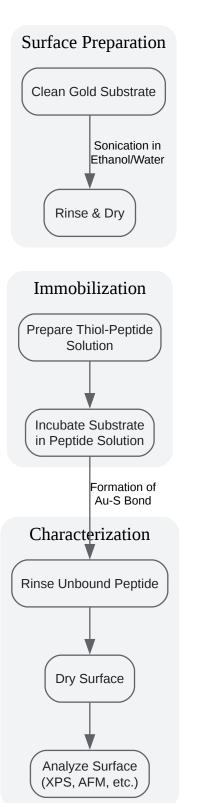
The strong affinity between sulfur and gold forms the basis of a straightforward and widely used method for creating self-assembled monolayers (SAMs) of thiol-containing molecules on gold

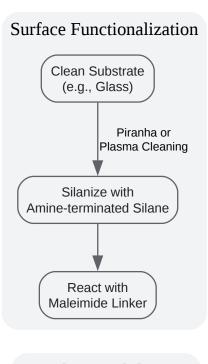


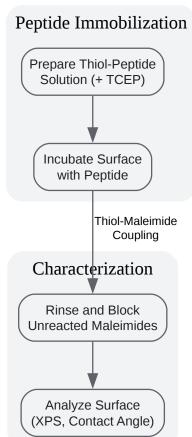
surfaces. This approach allows for the formation of well-ordered and densely packed peptide layers.

Experimental Workflow for Immobilization on Gold Surfaces

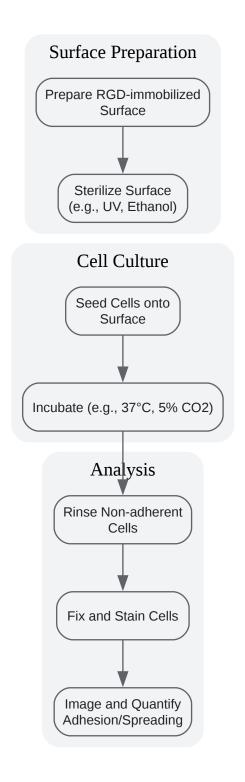












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